

# Key chemical reactions involving Methyl 4-(chlorocarbonyl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-(chlorocarbonyl)benzoate

Cat. No.: B047956

[Get Quote](#)

An In-depth Technical Guide to the Core Chemical Reactions of **Methyl 4-(chlorocarbonyl)benzoate**

Authored for: Researchers, Scientists, and Drug Development Professionals December 20, 2025

## Abstract

**Methyl 4-(chlorocarbonyl)benzoate** (CAS: 7377-26-6), also known as monomethyl terephthaloyl chloride, is a bifunctional reagent of significant importance in organic synthesis, materials science, and pharmaceutical development.[1][2] Its structure, featuring a highly reactive acyl chloride and a more stable methyl ester, allows for selective and sequential transformations, making it a valuable building block for complex molecular architectures.[1] This guide provides a detailed overview of its primary chemical reactions, supported by experimental protocols, quantitative data, and mechanistic diagrams to facilitate its application in research and development.

## Introduction to Methyl 4-(chlorocarbonyl)benzoate

**Methyl 4-(chlorocarbonyl)benzoate** is a white to off-white crystalline solid with a molecular weight of 198.60 g/mol.[2][3] Its utility stems from the differential reactivity of its two functional groups. The chlorocarbonyl (acyl chloride) group is a powerful electrophile, susceptible to nucleophilic acyl substitution, while the methyl ester is comparatively stable and typically requires harsher conditions, such as strong acid or base, for reaction.[4] This orthogonality is

crucial for its role as an intermediate in the synthesis of pharmaceuticals, fine chemicals, and polymers.[\[2\]](#)

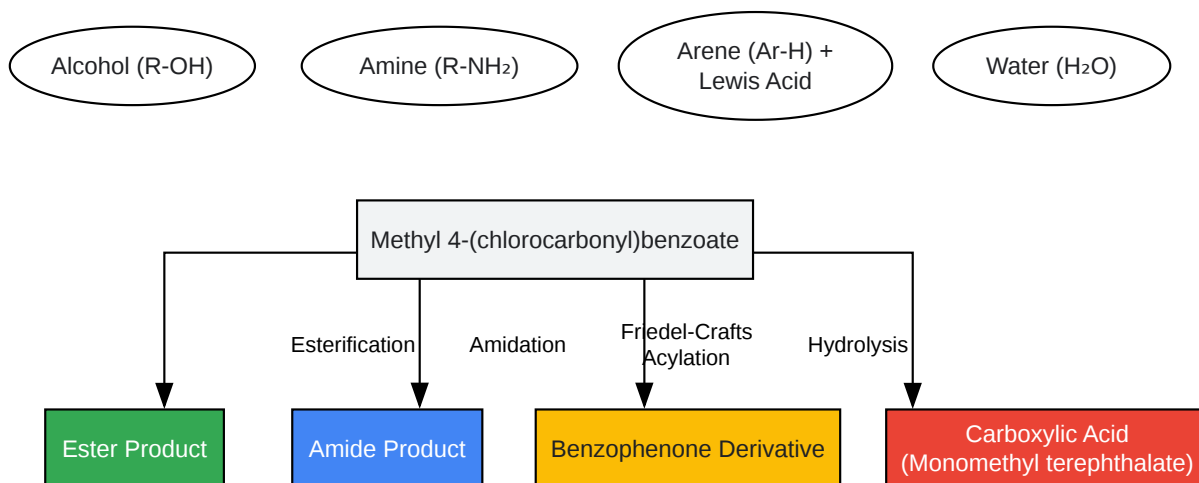
Physical and Chemical Properties:

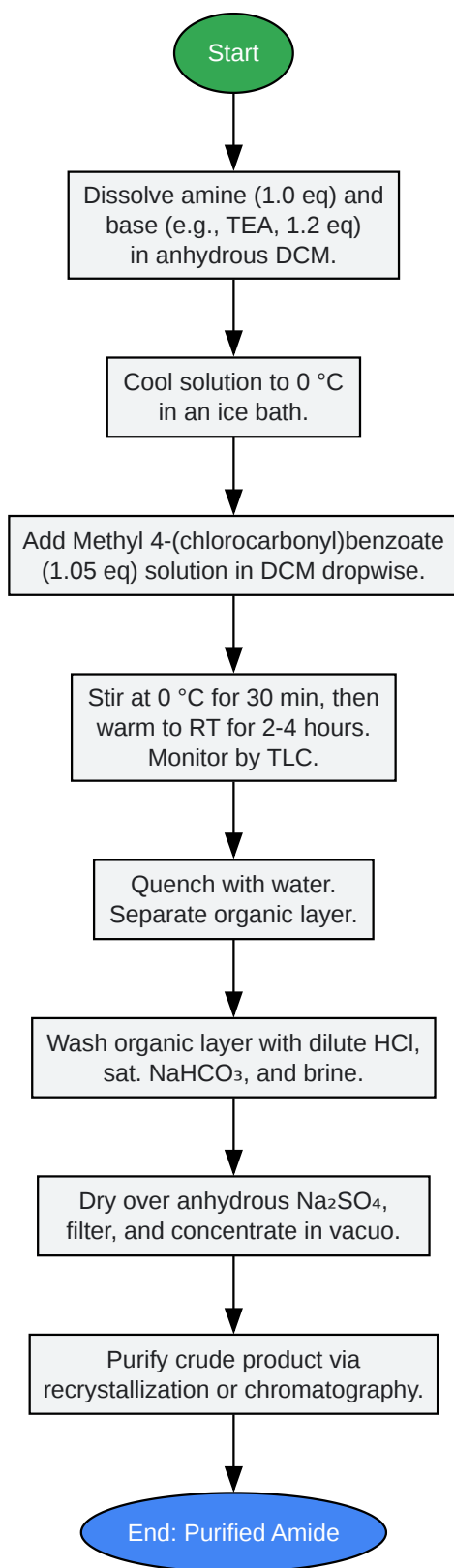
Property	Value	Reference
Molecular Formula	<b>C<sub>9</sub>H<sub>7</sub>ClO<sub>3</sub></b>	<a href="#">[2]</a>
Molecular Weight	198.60 g/mol	<a href="#">[2]</a>
Melting Point	50-59 °C	
Boiling Point	135-170 °C @ 12 Torr	<a href="#">[5]</a>
Density	1.291 g/cm <sup>3</sup>	<a href="#">[2]</a>

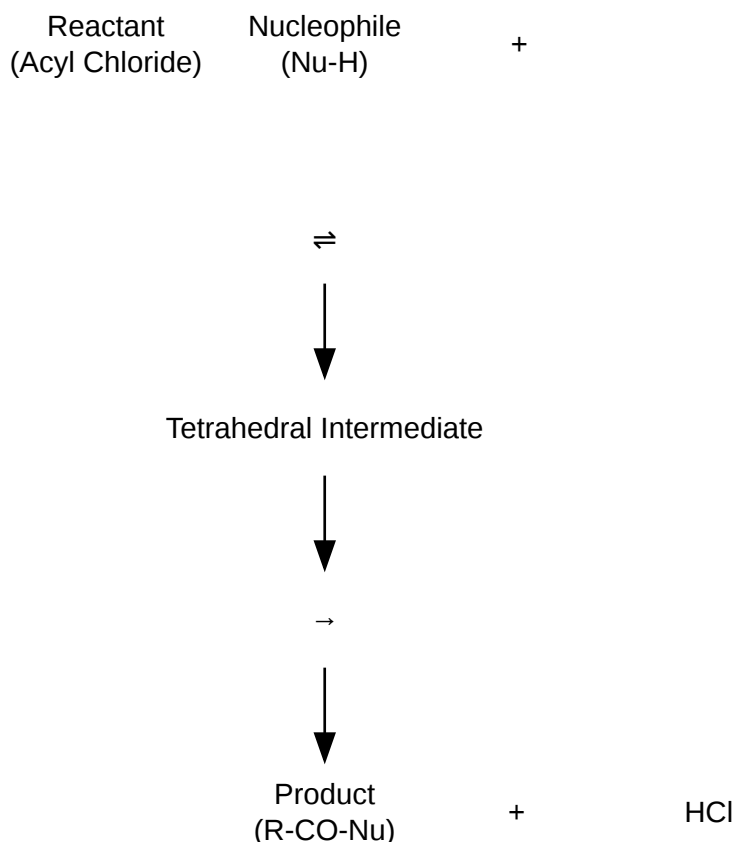
| Hazard Class | 8 (Corrosive) |[\[2\]](#) |

## Core Reactivity and Key Chemical Reactions

The principal reactivity of **Methyl 4-(chlorocarbonyl)benzoate** is centered on the electrophilic acyl chloride group. It readily participates in nucleophilic acyl substitution reactions with a wide range of nucleophiles, typically without the need for coupling agents.[\[1\]](#)







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 4-(Chlorocarbonyl)benzoate | Aryl Chloroformate Reagent [benchchem.com]
- 2. innospk.com [innospk.com]
- 3. Methyl 4-(chlorocarbonyl)benzoate | C<sub>9</sub>H<sub>7</sub>ClO<sub>3</sub> | CID 81850 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. organic chemistry - Unusual hydrolysis of methyl 2,4,6-trimethylbenzoate - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 5. echemi.com [echemi.com]

- To cite this document: BenchChem. [Key chemical reactions involving Methyl 4-(chlorocarbonyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047956#key-chemical-reactions-involving-methyl-4-chlorocarbonyl-benzoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)